In-Depth Technical Guide: 2-Amino-5-chlorobenzophenone Oxime-d5

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Compound of Interest

Compound Name:	*2-Amino-5-chlorobenzophenone Oxime-d5*
Cat. No.:	*B15559193*

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CAS Number: 65854-73-1

This technical guide provides a comprehensive overview of **2-Amino-5-chlorobenzophenone Oxime-d5**, a deuterated derivative of 2-amino-5-chlorobenzophenone oxime. This compound is primarily utilized by researchers, scientists, and drug development professionals as a stable isotope-labeled internal standard or an intermediate in the synthesis of such standards for bioanalytical studies.

Chemical and Physical Properties

2-Amino-5-chlorobenzophenone Oxime-d5 is the deuterated form of (2-Amino-5-chlorophenyl)(phenyl)methanone oxime. The deuterium labeling provides a distinct mass signature, making it an ideal internal standard for mass spectrometry-based quantification. While specific experimental data for the deuterated compound is not widely published, the following table summarizes its key chemical properties and provides data for the non-deuterated analogue for reference.

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Property	Value (for 2-Amino-5-chlorobenzophenone Oxime-d5)	Value (for 2-Amino-5-chlorobenzophenone Oxime)
CAS Number	65854-73-1	18097-52-4
Molecular Formula	$C_{13}H_6D_5ClN_2O$[1]	$C_{13}H_{11}ClN_2O$[2]
Molecular Weight	251.72 g/mol [1]	246.69 g/mol [2]
Appearance	Neat (likely a solid)[1]	Yellow crystalline powder
Melting Point	Not publicly available	117-120 °C
Boiling Point	Not publicly available	434.9 °C at 760 mmHg
Density	Not publicly available	1.27 g/cm³
InChI	InChI=1S/C13H11ClN2O/c14-10-6-7-12(15)11(8-10)13(16-17)9-4-2-1-3-5-9/h1-8,17H,15H2/b16-13-/i1D,2D,3D,4D,5D[1]	InChI=1S/C13H11ClN2O/c14-10-6-7-12(15)11(8-10)13(16-17)9-4-2-1-3-5-9/h1-8,17H,15H2/b16-13+
SMILES	[2H]c1c([2H])c([2H])c(/C(=N/O)c2cc(Cl)ccc2N)c([2H])c1[2H][1]	c1ccc(cc1)/C(=N\O)/c2cc(ccc2N)Cl[2]

Applications in Drug Development

The primary application of **2-Amino-5-chlorobenzophenone Oxime-d5** is as an intermediate in the synthesis of N-Demethyl Chlordiazepoxide-d5.[1] This deuterated metabolite is used as an internal standard in bioanalytical methods, such as liquid chromatography-mass spectrometry (LC-MS), for the quantitative analysis of Chlordiazepoxide and its metabolites in biological matrices.[3][4][5] The use of a stable isotope-labeled internal standard is crucial for correcting variations during sample preparation and analysis, thereby ensuring the accuracy and precision of the results.

Experimental Protocols

Synthesis of 2-Amino-5-chlorobenzophenone Oxime

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While a specific protocol for the deuterated form is not readily available, the synthesis of the non-deuterated analogue can be adapted. A general method involves the reaction of 2-amino-5-chlorobenzophenone with hydroxylamine hydrochloride.

Materials:

- 2-amino-5-chlorobenzophenone
- Hydroxylamine hydrochloride
- Sodium hydroxide (NaOH)
- Ethanol
- Activated carbon

Procedure:

- Combine 2-amino-5-chlorobenzophenone, hydroxylamine hydrochloride, and sodium hydroxide in ethanol in a reaction flask.
- Heat the mixture to reflux for a specified period (e.g., 3 hours).
- Add activated carbon and continue to reflux.
- Filter the hot solution to remove the activated carbon.
- Cool the filtrate to allow the 2-amino-5-chlorobenzophenone oxime to crystallize.
- Collect the product by filtration and wash with cold ethanol.
- Dry the product under vacuum.

To synthesize the deuterated version, one would start with deuterated 2-amino-5-chlorobenzophenone or use deuterated solvents and reagents where appropriate to achieve the desired isotopic labeling.

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Use as an Internal Standard in LC-MS/MS Analysis of Chlordiazepoxide

The synthesized **2-Amino-5-chlorobenzophenone Oxime-d5** is a precursor to N-Demethyl Chlordiazepoxide-d5, which is then used as an internal standard. A general workflow for a bioanalytical method using a deuterated internal standard is as follows:

Sample Preparation:

- To a known volume of the biological sample (e.g., plasma), add a precise amount of the internal standard solution (N-Demethyl Chlordiazepoxide-d5).
- Perform protein precipitation by adding a suitable organic solvent (e.g., acetonitrile).
- Vortex and centrifuge the sample to pellet the precipitated proteins.
- Transfer the supernatant to a clean tube and evaporate to dryness under a stream of nitrogen.
- Reconstitute the residue in the mobile phase for LC-MS/MS analysis.

LC-MS/MS Conditions (Example for Chlordiazepoxide):

- LC Column: A C18 reversed-phase column is typically used.
- Mobile Phase: A gradient of an aqueous buffer (e.g., ammonium formate) and an organic solvent (e.g., methanol or acetonitrile).
- Ionization: Electrospray ionization (ESI) in positive mode.
- Mass Spectrometry: Multiple Reaction Monitoring (MRM) is used to detect specific precursor-to-product ion transitions for both the analyte (Chlordiazepoxide) and the internal standard (Chlordiazepoxide-d5).[4][5]
  - Chlordiazepoxide transition: m/z 300.0 → 227.1[4]
  - Chlordiazepoxide-d5 transition: m/z 305.1 → 232.1[4]

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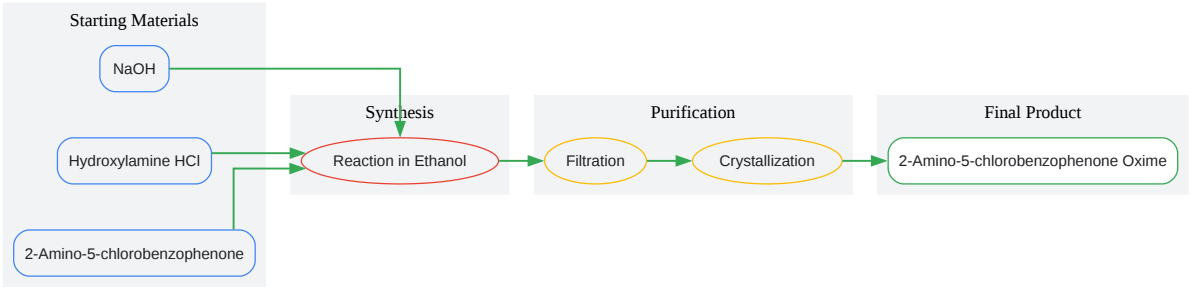
Quantification:

The concentration of the analyte is determined by comparing the peak area ratio of the analyte to the internal standard in the unknown samples with the peak area ratios of the calibration standards.

Signaling Pathway Context

2-Amino-5-chlorobenzophenone Oxime-d5 itself is not expected to have a biological signaling role. Its significance lies in its use for the accurate measurement of Chlordiazepoxide. Chlordiazepoxide is a benzodiazepine that exerts its anxiolytic, sedative, and muscle relaxant effects by modulating the GABA-A receptor in the central nervous system. It binds to the benzodiazepine site on the GABA-A receptor, which enhances the inhibitory effect of the neurotransmitter gamma-aminobutyric acid (GABA). This leads to an increased influx of chloride ions into the neuron, resulting in hyperpolarization and reduced neuronal excitability.

Visualizations



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Caption: General synthesis workflow for 2-Amino-5-chlorobenzophenone Oxime.

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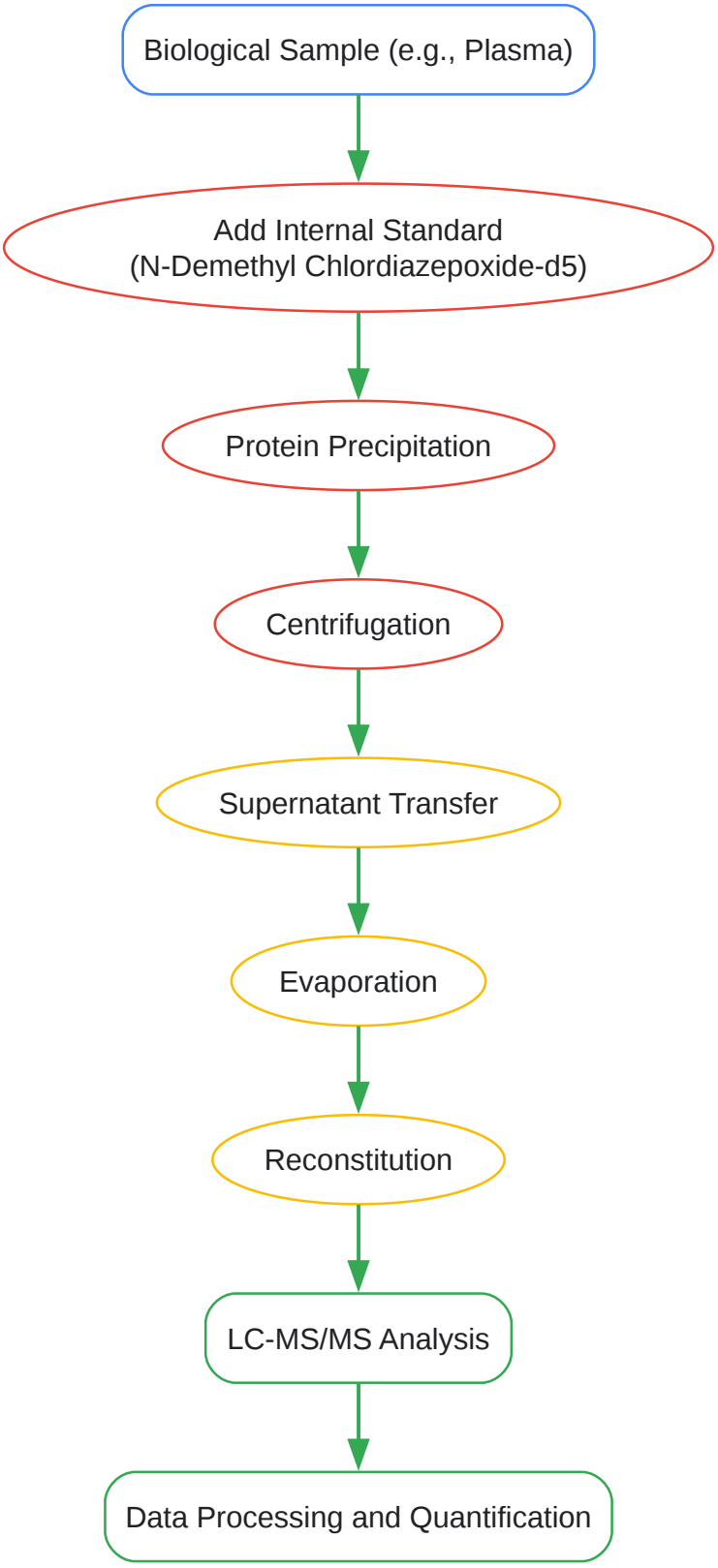

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Caption: Bioanalytical workflow using a deuterated internal standard.

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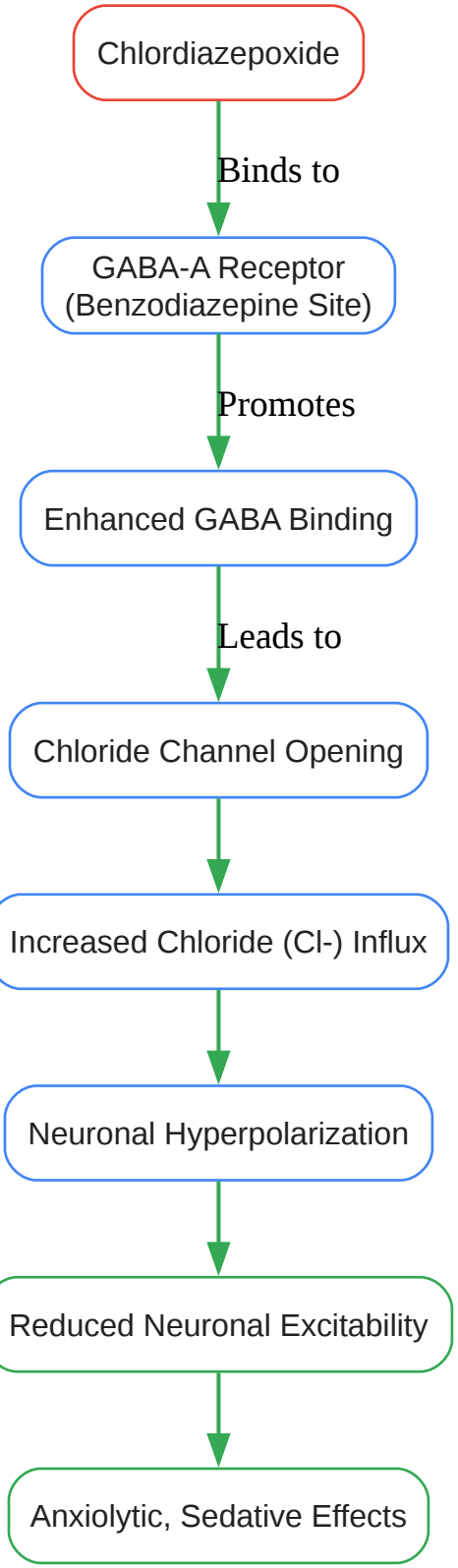

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Caption: Simplified signaling pathway of Chlordiazepoxide.

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